

Effective Concentrations of Agathisflavone Across Experimental Models

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Compound Focus: Agathisflavone

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The table below summarizes the effective concentrations of **agathisflavone** (also referred to as FAB in some studies) for neuroprotection and related effects in various experimental models.

Experimental Model	Effective Concentration	Key Neuroprotective & Related Effects	Source / Citation
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| **Microglia (in vitro)** *Lipopolysaccharide (LPS)-induced inflammation* | 1 μ M [1] [2] | Induced anti-inflammatory microglial profile (increased CD206); reduced NO, IL-1 β , IL-6, TNF- α , CCL5, CCL2; modulated NLRP3 inflammasome; conferred neuroprotection to neurons [1] [2]. ||| **Co-culture (Neuron/Glia)** *LPS or IL-1 β -induced neuroinflammation* | 0.1 μ M & 1 μ M [2] | Showed significant neuroprotection; preserved neuronal soma and increased neurite outgrowth; decreased microglial proliferation and pro-inflammatory markers [2]. ||| **Cerebellar Slice (ex vivo)** *Oxygen-Glucose Deprivation (OGD) model of ischemia* | 10 μ M [3] [4] | Prevented oligodendrocyte process retraction; blocked demyelination (axonal protection); reduced astrocyte reactivity; protected Purkinje neurons [3] [4]. ||| **Cerebellar Slice (ex vivo)** *Lysolecithin-induced demyelination* | 10 μ M [5] | Enhanced remyelination; modulated microglial activation state, potentially via estrogen receptor α [5]. ||| **Brain Slice (ex vivo)** *Mechanical Injury (Traumatic Brain Injury model)* | 5 μ M [6] | Modulated astrogliosis (reduced GFAP); reduced microglial proportion (Iba-1+ cells); downregulated NLRP3 and IL-1 β mRNA [6]. ||| **Glioblastoma (GBM) Cells (in vitro)** *Human GL-15 & Rat C6 cells* | 5–30 μ M [7] | Induced dose/time-dependent reduction in cell viability; reduced cell migration; downregulated miR-125b and miR-155 in secretome [7]. ||

| **Spinal Cord Injury (in vivo) Rat model (F-2 Fogarty catheter)** | 10 mg/kg (in vivo, i.p.) [8] | Protected injured tissue; increased expression of NGF, GDNF, and arginase; reduced macrophage infiltrate [8]. | | |
Mesenchymal Stem Cells (in vitro) Pre-treatment for therapy | 1 μ M (in vitro) [8] | Used to pre-treat stem cells; enhanced their therapeutic properties when transplanted in spinal cord injury model [8]. | |

Example Experimental Protocols

Here are detailed methodologies for two key experiments investigating **agathisflavone's** neuroprotective effects, based on the information available in the search results.

Protocol 1: Anti-neuroinflammatory Effects in Microglial Cultures [1]

This protocol is designed to investigate how **agathisflavone** modulates the microglial inflammatory response.

- **Cell Culture:** Microglial cells are isolated from the cortices of newborn Wistar rats (0-2 days old). The cortices are dissociated, filtered, and cultured in DMEM medium supplemented with 10% Fetal Bovine Serum (FBS) and 10% Horse Serum (HS) on poly-D-lysine-coated flasks. Microglia are harvested by shaking the mixed cultures once they reach confluence (7-10 days) and are then seeded into plates for experiments [1].
- **Treatment:**
 - **Inflammatory Stimulus:** Cells are exposed to *Escherichia coli* lipopolysaccharide (LPS) at a concentration of **1 μ g/mL** [1].
 - **Agathisflavone Treatment:** The biflavonoid is dissolved in DMSO and used at a final concentration of **1 μ M**. It is applied concurrently with or after the LPS insult [1] [2].
 - **Control:** Cultures are treated with a vehicle control (DMSO at 0.01%) [1].
- **Analysis (after 24h treatment):**
 - **Microglial Phenotype:** Assessed via immunocytochemistry for markers like CD68 (M1/pro-inflammatory) and CD206 (M2/anti-inflammatory), and by observing morphological changes (amoeboid vs. branched) [1].
 - **Inflammatory Mediators:** Measurement of Nitric Oxide (NO) production, and analysis of mRNA expression for cytokines (IL-1 β , IL-6, TNF, CCL5, CCL2) and the NLRP3 inflammasome using RT-qPCR [1].
 - **Conditioned Medium Transfer:** The medium from microglia (MCM) is transferred to neuronal PC12 cell cultures to evaluate secondary neuroprotection by assessing neurite preservation

and β -tubulin III expression [1].

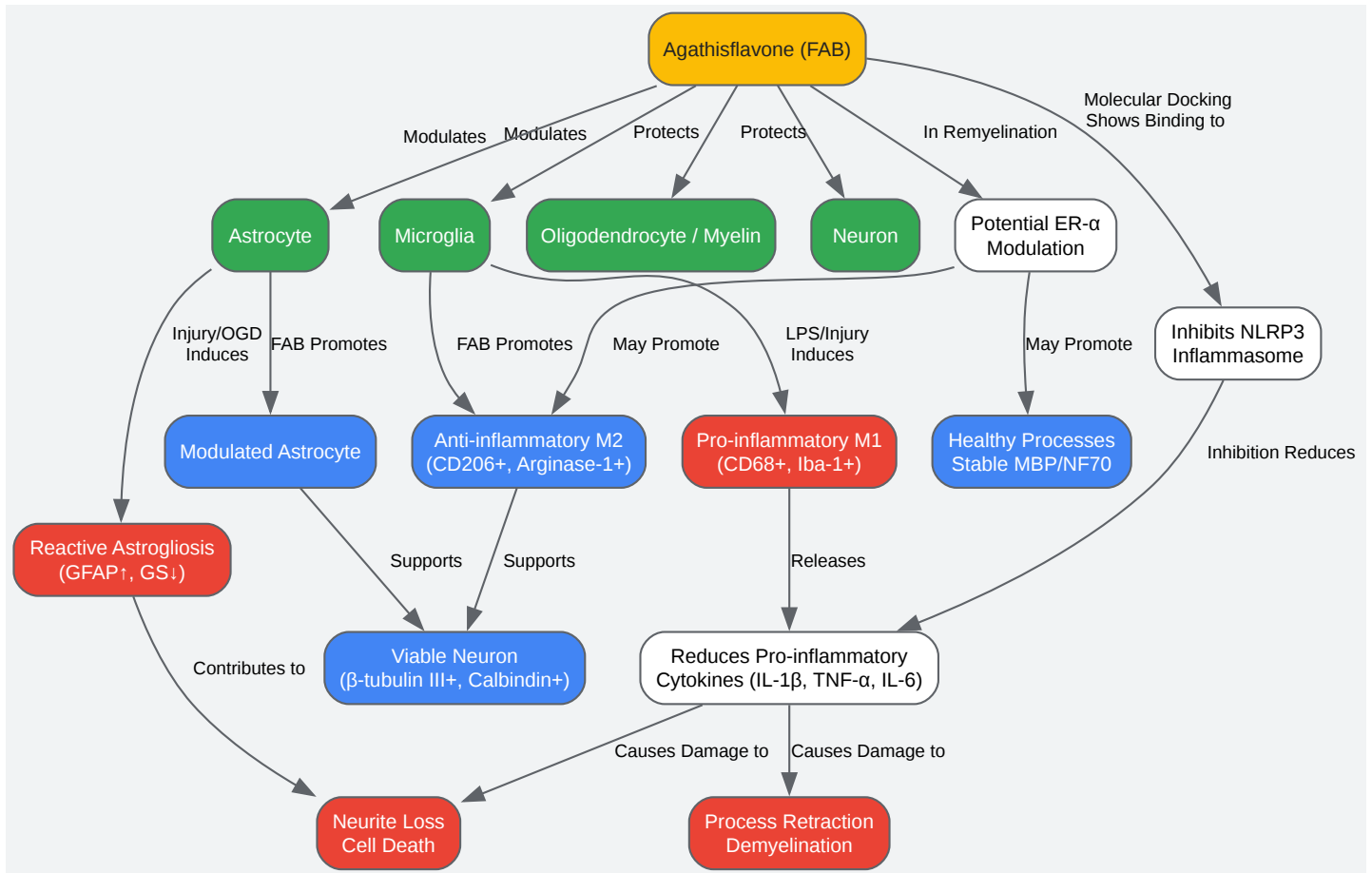
Protocol 2: Neuroprotection in Ex Vivo Neonatal Ischemia [3] [4]

This protocol uses cerebellar slice cultures to model ischemic damage and test **agathisflavone**'s protective effects.

- **Slice Preparation:** Cerebellar slices are obtained from neonatal transgenic mice where astrocytes and oligodendrocytes express fluorescent reporters (GFAP-EGFP and SOX10-EGFP) for easy identification [3].
- **Ischemia Induction & Treatment:**
 - **Pre-treatment:** Slices are pre-treated with **10 μ M agathisflavone** for 60 minutes [3] [4].
 - **Ischemic Insult:** Slices are subjected to Oxygen and Glucose Deprivation (OGD) for 60 minutes to simulate ischemia. Control slices are maintained in normal oxygen and glucose (OGN) conditions [3] [4].
- **Analysis:**
 - **Oligodendrocytes & Myelin:** Analysis of SOX10-EGFP+ cell density and process morphology. Myelination is assessed by immunofluorescence co-localization of Myelin Basic Protein (MBP) and neurofilament (NF70) [3].
 - **Astrocytes:** Reactivity is determined by changes in GFAP-EGFP fluorescence intensity and expression of glutamate synthetase (GS) [3].
 - **Neurons:** Protection of Purkinje neurons is assessed by calbindin (CB) immunofluorescence [3].

Mechanisms of Action and Signaling Pathways

The neuroprotective effects of **agathisflavone** are linked to its ability to modulate glial cell responses and key inflammatory pathways. The diagram below illustrates the core mechanisms identified across multiple studies.



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Frequently Asked Questions (FAQs) for Troubleshooting

- **What is the typical solvent and storage condition for agathisflavone?** Agathisflavone is typically dissolved in **DMSO** to create a stock solution (e.g., 100 mM). This stock should be **aliquoted and stored at -20°C, protected from light**. For working solutions, dilute in your culture medium, ensuring the final DMSO concentration is low (e.g., 0.01% or less) to avoid cytotoxicity [1] [2] [8].

- **Why might I not observe anti-inflammatory effects in my microglial cultures?**
 - **Concentration Check:** Verify your final concentration. The effective dose for microglial modulation in inflammatory models is typically **1 μ M** [1] [2]. Use a fresh dilution from the stock.
 - **Timing of Application:** The treatment can be applied concurrently with or after the inflammatory insult (e.g., LPS). Ensure the exposure time (e.g., 24 hours) is sufficient [1].
 - **Cell State and Purity:** Confirm that your cultures are responsive to the inflammatory stimulus used (e.g., LPS) and that the microglial population is healthy and predominant in the assay.
- **The neuroprotective effect seems inconsistent in my neuronal cultures. What could be wrong?**

Neuroprotection by **agathisflavone** is often **indirect, mediated through glial cells**. If you are adding the compound directly to pure neuronal cultures subjected to a non-inflammatory insult (e.g., direct glutamate toxicity), the effect might be limited. For models like conditioned medium transfer, ensure you are collecting the medium from **agathisflavone**-treated glial cells correctly [1].
- **Can agathisflavone be used in in vivo models?** Yes. One study reported efficacy in a rat model of Spinal Cord Injury (SCI) using a dose of **10 mg/kg, administered intraperitoneally (i.p.) daily for 7 days**. This demonstrates its potential for in vivo application [8].

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References

1. The Flavonoid Agathisflavone Directs Brain Microglia ... [pmc.ncbi.nlm.nih.gov]
2. Phytoestrogen Agathisflavone Ameliorates ... [mdpi.com]
3. Neuroprotective Effect of Flavonoid Agathisflavone in the ... [mdpi.com]
4. Neuroprotective Effect of Flavonoid Agathisflavone in the ... [pubmed.ncbi.nlm.nih.gov]
5. The flavonoid agathisflavone modulates the microglial ... [lifescience.net]
6. The Flavonoid Agathisflavone Attenuates Glia Activation After ... [pmc.ncbi.nlm.nih.gov]
7. Agathisflavone Inhibits Viability and Modulates the ... [mdpi.com]

8. Agathisflavone as a Single Therapy or in Association ... [frontiersin.org]

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